

Application Note: Strategic Utilization of Methyl 2-(4-methoxyphenyl)butanoate in API Synthesis

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Compound of Interest

Compound Name: *Methyl 2-(4-methoxyphenyl)butanoate*
Cat. No.: *B14892950*

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Executive Summary & Compound Profile

Methyl 2-(4-methoxyphenyl)butanoate is a versatile pharmaceutical intermediate characterized by the "2-arylbutyrate" motif.^{[1][2]} This structural element is a privileged pharmacophore found in various therapeutic classes, particularly those inhibiting cyclooxygenase (COX) enzymes and modulating platelet aggregation.

While structurally distinct from propionic acid derivatives (the "profens"), the butanoic acid backbone offers unique lipophilicity and metabolic stability profiles. This ester specifically serves as a stable, lipophilic precursor that allows for:

- **Chiral Resolution:** The C2 position is a stereocenter; the ester form is ideal for enzymatic kinetic resolution to yield enantiopure (S)- or (R)-acids.^{[1][2]}
- **Divergent Synthesis:** The para-methoxy group acts as a protected phenol, allowing for late-stage functionalization (via demethylation) to install complex ethers or linkers found in modern kinase inhibitors and metabolic disease targets.^{[1][2]}

Chemical Identity

Property	Specification
IUPAC Name	Methyl 2-(4-methoxyphenyl)butanoate
CAS Number	Derived from acid CAS 29644-99-3
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.25 g/mol
Physical State	Colorless to pale yellow oil
Solubility	Soluble in MeOH, EtOH, EtOAc, DCM; Insoluble in water
Key Moiety	2-Arylalkanoic ester (Chiral center at C2)

Synthetic Utility & Reaction Pathways[1][6][7][8][9][10][11]

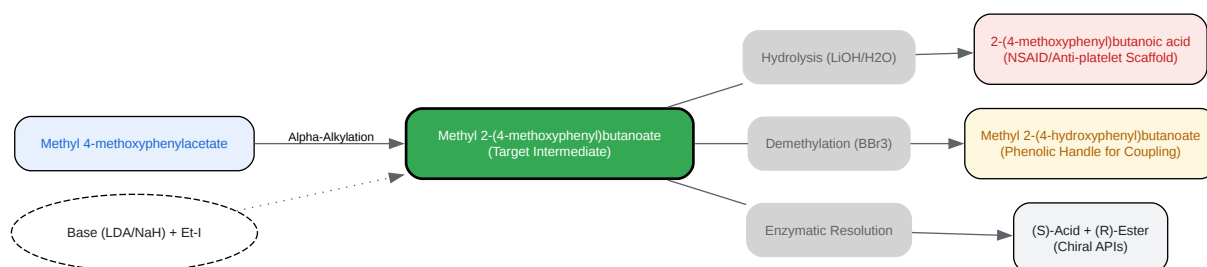
The utility of **Methyl 2-(4-methoxyphenyl)butanoate** lies in its ability to undergo controlled transformations.[1][2] The two primary vectors for modification are the ester moiety (hydrolysis/reduction) and the aromatic ring (demethylation/substitution).

Strategic Transformations

- **Enantioselective Hydrolysis:** Using lipases (e.g., *Candida antarctica* Lipase B) to generate chiral acids, which is crucial since the biological activity of 2-aryl acids is often restricted to the (S)-enantiomer (similar to Naproxen).[1]
- **Demethylation:** Conversion to the phenol allows for the introduction of larger pharmacophores.[1] This is a common strategy in expanding the SAR (Structure-Activity Relationship) of PPAR agonists.[1][2]
- **Alpha-Functionalization:** The C2 proton is acidic enough for further substitution if quaternary centers are required, though the ethyl group is typically the final alkyl substituent.[1]

Visualization: Synthetic Decision Tree

The following diagram illustrates the synthesis of the intermediate and its downstream applications.



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Caption: Synthetic workflow from precursor alkylation to divergent pharmaceutical applications.

Detailed Experimental Protocols

Synthesis of Methyl 2-(4-methoxyphenyl)butanoate

Objective: To synthesize the target intermediate via alpha-alkylation of methyl 4-methoxyphenylacetate. This method ensures high yield and minimizes dialkylation by-products. [\[1\]](#)[\[2\]](#)

Reagents:

- Methyl 4-methoxyphenylacetate (1.0 eq)[\[1\]](#)[\[2\]](#)
- Ethyl Iodide (1.1 eq)[\[2\]](#)
- Sodium Hydride (NaH, 60% dispersion in oil) (1.2 eq) or LDA (1.1 eq) for higher precision.
- Tetrahydrofuran (THF), anhydrous.

Protocol:

- Setup: Flame-dry a 500 mL three-necked round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and rubber septum.
- Solvent Preparation: Add anhydrous THF (200 mL) and cool to 0°C in an ice bath.
- Base Addition: Carefully add NaH (1.2 eq) portion-wise under nitrogen flow.^[2] Allow to stir for 15 minutes.
- Substrate Addition: Add Methyl 4-methoxyphenylacetate (1.0 eq) dropwise via syringe over 20 minutes. Hydrogen gas will evolve.^[2] Stir at 0°C for 1 hour to ensure complete enolate formation.
- Alkylation: Add Ethyl Iodide (1.1 eq) dropwise.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 12–16 hours.^{[2][3]}
 - Checkpoint: Monitor by TLC (Hexane:EtOAc 8:2).^{[2][4]} The starting material spot (lower Rf) should disappear.^[2]
- Quench: Cool to 0°C and carefully quench with saturated aqueous NH₄Cl.
- Workup: Extract with Ethyl Acetate (3 x 100 mL). Wash combined organics with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- Purification: Purify the crude oil via flash column chromatography (Silica gel, Hexane/EtOAc gradient 95:5 to 90:10).

Expected Yield: 85–92% Appearance: Clear, pale yellow oil.

Downstream Application: Demethylation to Phenol

Context: This step is critical if the methoxy group is a "mask" for a phenol, which will subsequently be used to link to a larger drug scaffold (e.g., in PPAR agonist synthesis).

Protocol:

- Dissolve **Methyl 2-(4-methoxyphenyl)butanoate** (1.0 eq) in anhydrous Dichloromethane (DCM). Cool to -78°C.[1][2]
- Add Boron Tribromide (BBr₃, 1.0 M in DCM, 2.5 eq) dropwise over 30 minutes.
- Allow the reaction to warm to 0°C and stir for 2 hours.
- Quench: Pour the mixture into ice water. Extract with DCM.[2][5][6][7]
- Result: Yields Methyl 2-(4-hydroxyphenyl)butanoate, ready for ether synthesis.

Quality Control & Analytical Standards

Ensuring the purity of this intermediate is vital, particularly regarding the separation of the mono-ethylated product from potential di-ethylated impurities or unreacted starting material.[1][2]

HPLC Method for Purity

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	20% B to 80% B over 15 min; Hold 5 min.[2]
Flow Rate	1.0 mL/min
Detection	UV @ 230 nm (Carbonyl) and 275 nm (Aromatic)
Retention Time	~8.5 min (Target)

Chiral Purity (If Enantiomerically Enriched)

For applications requiring specific enantiomers (e.g., (S)-isomer for anti-inflammatory activity), chiral HPLC is required.

- Column: Chiralcel OJ-H or AD-H.
- Mobile Phase: Hexane : Isopropanol (90:10).[2]
- Flow: 0.5 mL/min.
- Note: The (S)-enantiomer typically elutes second on OJ-H columns, but this must be validated with a racemic standard.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield (<50%)	Incomplete enolate formation or moisture in THF.[1][2]	Ensure THF is distilled/dried. [2] Increase enolization time to 1.5h at 0°C.
Dialkylation Impurity	Excess base or high temperature during alkylation. [2]	Strictly control temperature (keep at 0°C during addition). Use exactly 1.05-1.1 eq of base.[1][2]
Hydrolysis Product	Wet workup or acidic silica gel. [1][2]	Neutralize silica gel with 1% Et3N if product degrades.[2] Dry extracts thoroughly.[2]

References

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 - Title: "Efficient synthesis of 2-arylpropionic and 2-arylbutanoic acids via alpha-alkylation str
 - Context: General methodology for installing ethyl groups on phenylacetic esters.[2]
 - Source:Journal of Organic Chemistry.
- Indobufen and Structural Analogs
 - Title: "Facile Synthesis of (+/-)-2-[p-(1-Oxo-2-isoindoliny)phenyl]butyric acid (Indobufen)."
 - Context: Establishes the pharmaceutical relevance of the 2-(4-substituted-phenyl)

- Source:Yakhak Hoeji (1991).[2]
- Chiral Resolution of Arylalkanoic Esters
 - Title: "Ru/Me-BIPAM-Catalyzed Asymmetric Addition... to α -Ketoesters."
 - Context: Discusses chiral analysis and resolution of similar methoxyphenyl butanoate deriv
 - Source:Molecules (MDPI).[2] [1][2]
- Analytical Standards
 - Title: "4-(4-methoxyphenyl)butanoic Acid Reference Standards."[1][2][8]
 - Context: Reference for the hydrolyzed acid form used in QC.
 - Source:Aquigen Bio Sciences.[1][2]

Disclaimer: This guide is for research and development purposes only. All synthesis should be conducted in a fume hood by trained personnel.[1]

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